

# Dapivirine Vaginal Ring: Formulation Development Application Notes and Protocols

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## Compound of Interest

Compound Name: Dapivirine

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These application notes provide a comprehensive overview of the formulation development of the **dapivirine**-releasing vaginal ring, a critical technology in HIV prevention. This document details the materials, manufacturing processes, and analytical methods essential for the development and quality control of this drug delivery system.

## Formulation and Composition

The **dapivirine** vaginal ring is a matrix-type silicone elastomer ring designed for sustained, localized release of the antiretroviral drug **dapivirine**.<sup>[1]</sup> The standard ring has an outer diameter of 56 mm and a cross-sectional diameter of 7.7 mm.<sup>[1][2]</sup>

## Core Components

The primary components of the **dapivirine** vaginal ring formulation are:

- Active Pharmaceutical Ingredient (API): **Dapivirine** (a non-nucleoside reverse transcriptase inhibitor).<sup>[1][2]</sup>
- Polymer Matrix: Medical-grade silicone elastomer.<sup>[1][3]</sup>
- Excipients: Specific additives to modulate drug release or enhance mechanical properties may be included. For example, hydroxypropylmethylcellulose (HPMC) has been investigated as a release modulator in multipurpose rings.<sup>[4]</sup>

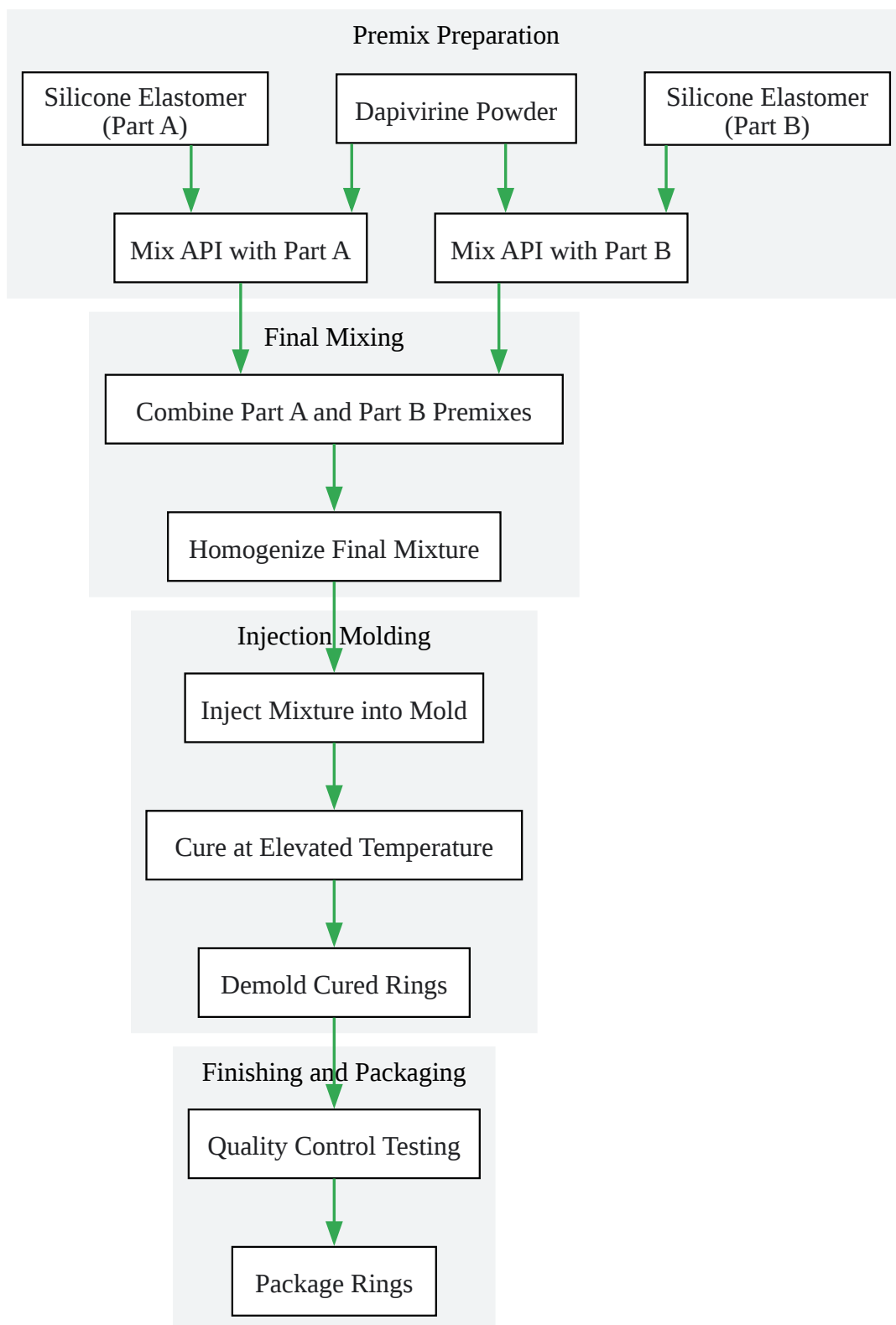
## Dapivirine Loading

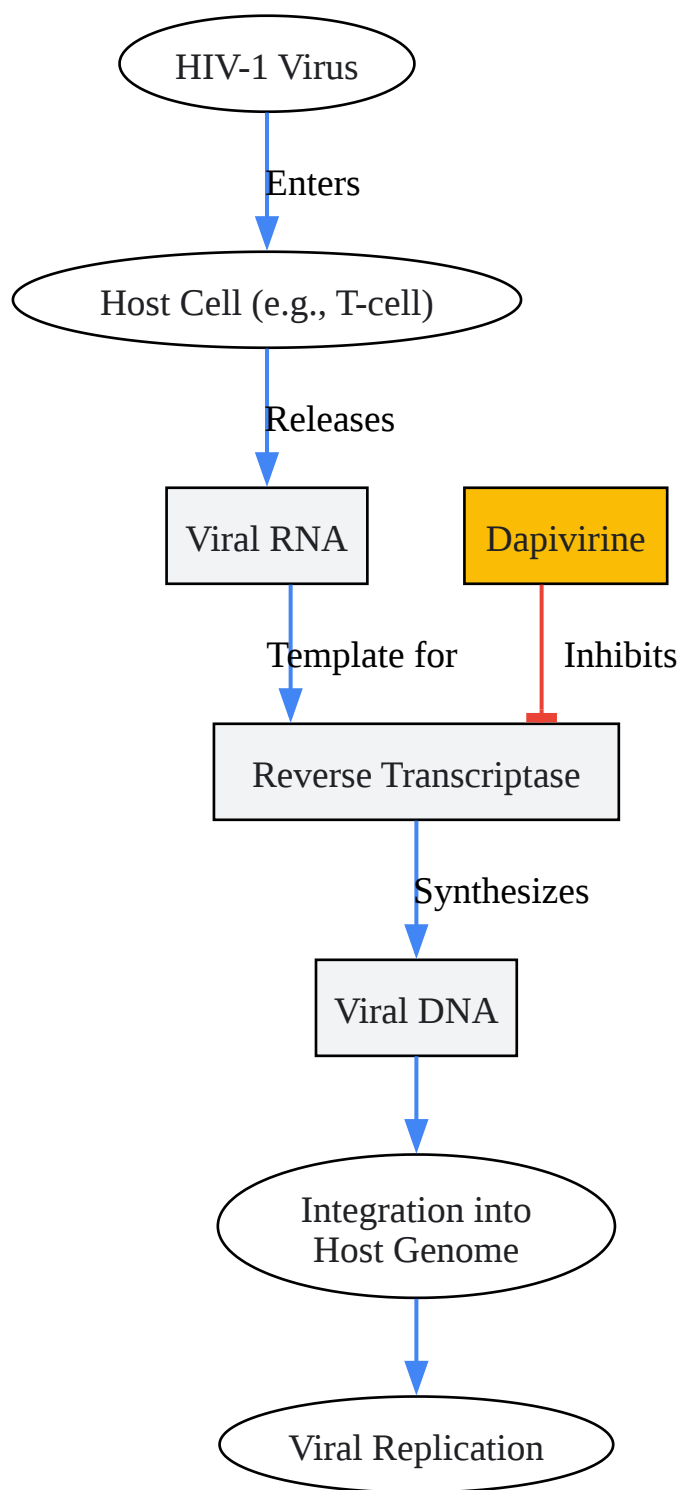
The approved **dapivirine** vaginal ring contains 25 mg of **dapivirine**, designed to release approximately 4 mg of the drug over a 28-day period.[5][6] Various other formulations have been developed and tested for different release profiles and durations, including rings containing 100 mg or 200 mg of **dapivirine** for extended use.[7][8] Multipurpose rings combining **dapivirine** with other active ingredients like levonorgestrel (a contraceptive) or darunavir (another antiretroviral) have also been formulated.[3][7]

## Manufacturing Process

The primary method for manufacturing **dapivirine** vaginal rings is injection molding.[3][9] This process allows for precise control over the ring's dimensions and ensures a homogenous distribution of **dapivirine** throughout the silicone matrix.

## Manufacturing Workflow Diagram





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Address: 3281 E Guasti Rd

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